

# An In-depth Technical Guide to (5-Bromopentyl)benzene

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## Compound of Interest

Compound Name: (5-Bromopentyl)benzene

Cat. No.: B077549

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This guide provides a comprehensive technical overview of **(5-Bromopentyl)benzene** (CAS No. 14469-83-1), a versatile bifunctional organic intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's synthesis, chemical reactivity, analytical characterization, and applications, with a focus on its utility in medicinal chemistry.

## Introduction and Physicochemical Properties

**(5-Bromopentyl)benzene**, also known as 5-phenylpentyl bromide, is a halogenated aromatic hydrocarbon.<sup>[1][2]</sup> Its structure, featuring a phenyl group connected to a five-carbon aliphatic chain terminating in a bromine atom, makes it a valuable building block in organic synthesis. The phenyl group provides a scaffold for further functionalization via electrophilic aromatic substitution, while the terminal bromo group serves as an excellent leaving group for nucleophilic substitution reactions. This dual reactivity allows for the sequential or convergent synthesis of complex molecular architectures.

Table 1: Physicochemical Properties of **(5-Bromopentyl)benzene**

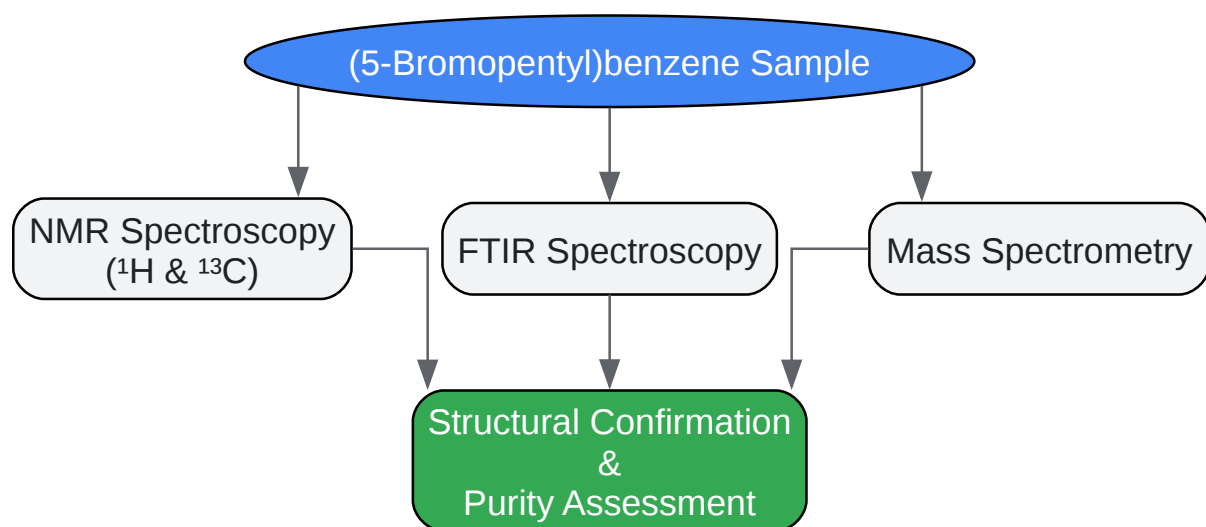
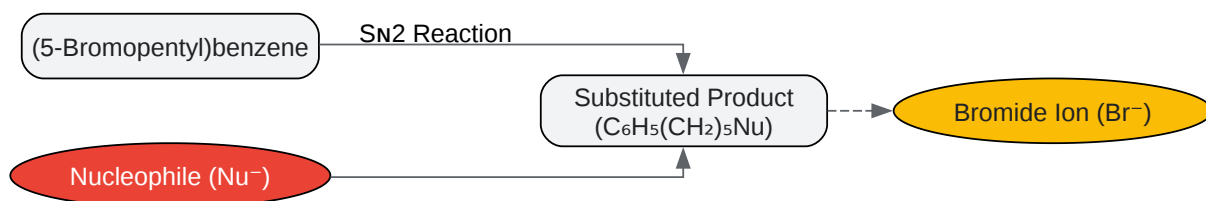
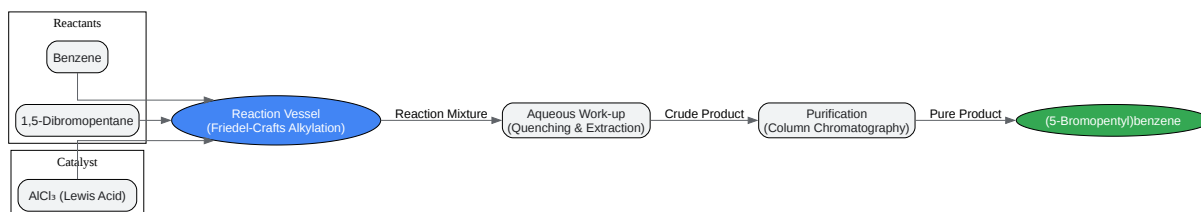
Property	Value	Source(s)
CAS Number	14469-83-1	[3]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> Br	[3]
Molecular Weight	227.14 g/mol	[3][4]
Appearance	Colorless to light yellow clear liquid	[5]
Boiling Point	148 °C at 18 mmHg	[3][6]
Density	1.23 g/cm <sup>3</sup>	[3]
Refractive Index (n <sub>20/D</sub> )	1.5320 - 1.5340	[3]
SMILES	<chem>C1=CC=C(C=C1)CCCCCBr</chem>	[4]
InChIKey	QICUPOFVENZWSC-UHFFFAOYSA-N	[4]

## Synthesis and Purification

**(5-Bromopentyl)benzene** is typically synthesized via Friedel-Crafts alkylation of benzene. This classic electrophilic aromatic substitution reaction involves the reaction of benzene with a suitable five-carbon electrophile in the presence of a Lewis acid catalyst.

### Synthesis via Friedel-Crafts Alkylation

A common and efficient method for the synthesis of **(5-Bromopentyl)benzene** is the Friedel-Crafts alkylation of benzene with 1,5-dibromopentane, using a Lewis acid catalyst such as aluminum chloride (AlCl<sub>3</sub>).<sup>[1][2]</sup>



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